

A Comparative Spectroscopic Guide to the Structural Confirmation of 3-Bromo Midodrine

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Compound of Interest

Compound Name: 3-Bromo Midodrine

CAS No.: 1797102-13-6

Cat. No.: B584898

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In the landscape of pharmaceutical development and quality control, the unambiguous structural confirmation of active pharmaceutical ingredients (APIs) and their related impurities is of paramount importance. Midodrine, an antihypotensive agent, can be accompanied by various process-related impurities.[1] One such potential impurity is **3-Bromo Midodrine**, a structural analog where a bromine atom is substituted on the aromatic ring. The differentiation and identification of this impurity are critical for ensuring the safety and efficacy of the final drug product.

This technical guide provides a comprehensive, in-depth comparison of the expected spectroscopic data for Midodrine and **3-Bromo Midodrine**. In the absence of publicly available experimental spectra for **3-Bromo Midodrine**, this guide leverages foundational spectroscopic principles and predictive analysis to serve as a robust framework for researchers, scientists, and drug development professionals. We will explore the anticipated distinctions in Nuclear Magnetic Resonance (^1H and ^{13}C NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy, providing the causal logic behind the expected spectral differences.

Molecular Structures Under Investigation

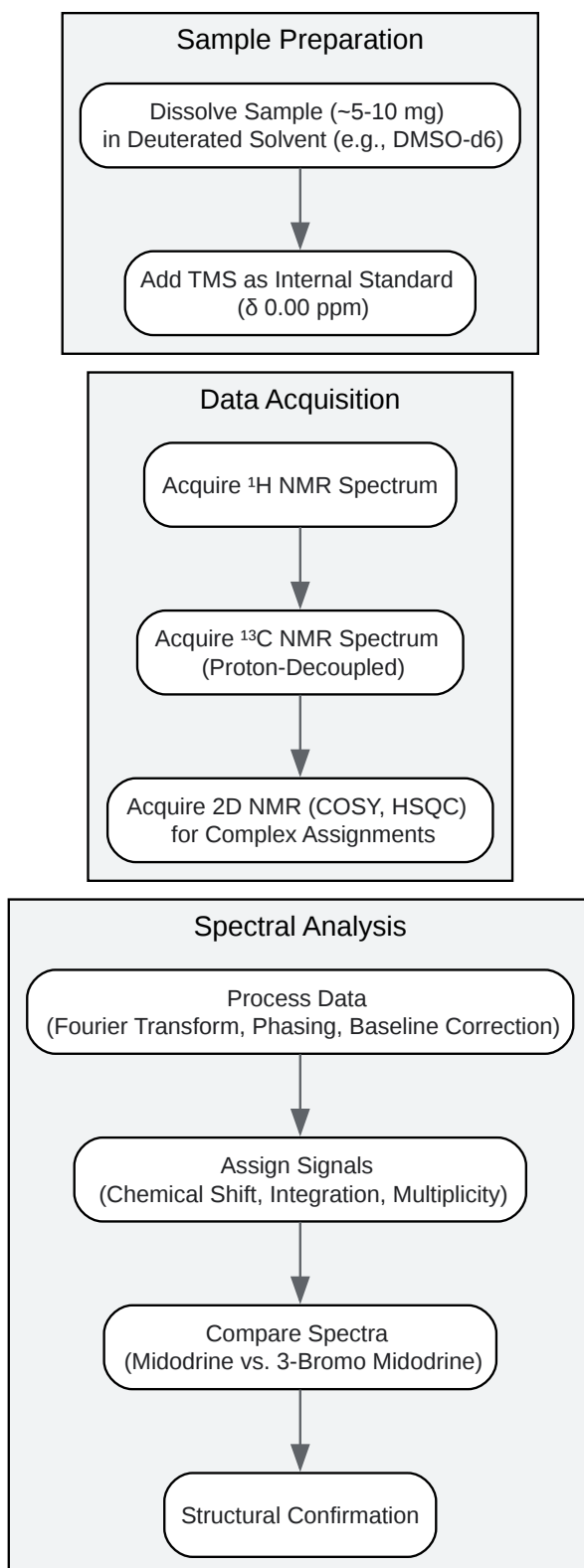
A clear understanding of the molecular architecture is the foundation for interpreting spectroscopic data. Midodrine and its 3-bromo analog share a core structure but differ in a key substitution on the phenyl ring, which profoundly influences their spectral fingerprints.

Compound	Structure	Molecular Formula	Molecular Weight
Midodrine		C ₁₂ H ₁₈ N ₂ O ₄	254.28 g/mol [2]
3-Bromo Midodrine	The image you are requesting does not exist or is no longer available. imgur.com (Structure predicted based on IUPAC name)	C ₁₂ H ₁₇ BrN ₂ O ₄	333.18 g/mol

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy – A Proton and Carbon Perspective

NMR spectroscopy provides the most detailed information regarding the carbon-hydrogen framework of a molecule. The introduction of a bromine atom in **3-Bromo Midodrine** is expected to cause significant and predictable changes in both the ¹H and ¹³C NMR spectra, particularly in the aromatic region.

Workflow for NMR-Based Structural Elucidation



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Caption: General workflow for structural confirmation using NMR spectroscopy.

¹H NMR: The Aromatic Fingerprint

The most telling differences in the ¹H NMR spectra will appear in the aromatic region (typically δ 6.5-8.0 ppm). The symmetry of the Midodrine aromatic ring is broken by the bromine substitution, leading to distinct signals for each aromatic proton.

Predicted ¹H NMR Data Comparison (Aromatic Region, 500 MHz, DMSO-d₆)

Proton Assignment	Midodrine (Predicted)	3-Bromo Midodrine (Predicted)	Rationale for Change
H-3	$\sim\delta$ 6.85 (d, $J \approx 8.5$ Hz)	-	The proton is replaced by a bromine atom.
H-4	$\sim\delta$ 6.90 (dd, $J \approx 8.5, 2.5$ Hz)	$\sim\delta$ 7.15 (d, $J \approx 8.7$ Hz)	The removal of coupling to H-3 simplifies the signal to a doublet. The deshielding effect of the adjacent bromine causes a downfield shift.
H-6	$\sim\delta$ 7.05 (d, $J \approx 2.5$ Hz)	$\sim\delta$ 7.30 (d, $J \approx 2.5$ Hz)	Experiences a moderate downfield shift due to the electronic effect of the bromine at the meta position. Remains a doublet due to coupling with H-4.

Side-chain protons (CH(OH), CH₂, NH, etc.) are expected to show minimal changes in their chemical shifts but may exhibit minor variations due to subtle conformational changes.

¹³C NMR: Mapping the Carbon Skeleton

The proton-decoupled ^{13}C NMR spectrum provides a direct count of unique carbon environments. The introduction of the bulky and electronegative bromine atom will significantly impact the chemical shifts of the aromatic carbons.

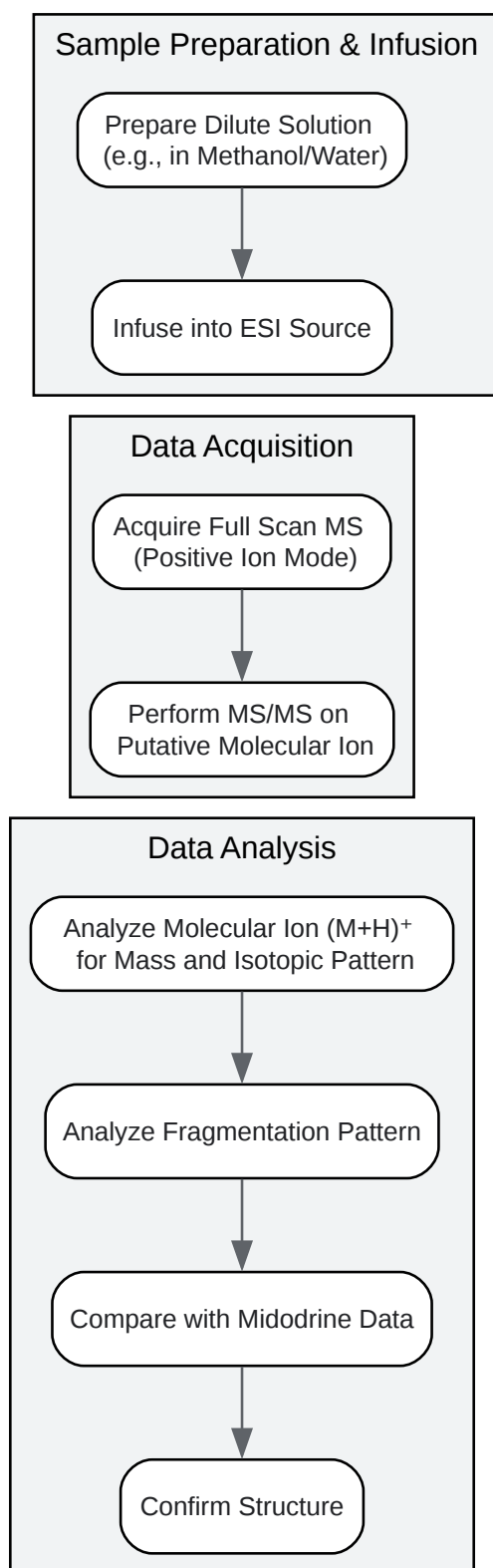
Predicted ^{13}C NMR Data Comparison (Aromatic Region, 125 MHz, DMSO- d_6)

Carbon Assignment	Midodrine (Predicted)	3-Bromo Midodrine (Predicted)	Rationale for Change
C-1	$\sim\delta$ 151.0	$\sim\delta$ 150.5	Minor shift due to substituent change at a distant position.
C-2	$\sim\delta$ 118.0	$\sim\delta$ 121.0	Deshielding effect from the adjacent bromine atom.
C-3	$\sim\delta$ 112.5	$\sim\delta$ 110.0	Directly attached to bromine, resulting in a significant upfield shift (the "heavy atom effect"). This is a key diagnostic signal.
C-4	$\sim\delta$ 111.0	$\sim\delta$ 113.0	Minor change, influenced by the new electronic environment.
C-5	$\sim\delta$ 149.0	$\sim\delta$ 148.5	Minor shift due to distant substituent change.
C-6	$\sim\delta$ 114.0	$\sim\delta$ 115.5	Minor deshielding effect from the bromine at the para position.

Part 2: Mass Spectrometry (MS) – The Definitive Mass and Isotopic Signature

Mass spectrometry is an indispensable tool for determining the molecular weight of a compound and can provide structural information through fragmentation analysis. For **3-Bromo Midodrine**, MS offers a unique and unambiguous confirmation due to the characteristic isotopic pattern of bromine.

Workflow for MS-Based Structural Confirmation



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Caption: General workflow for structural confirmation using Mass Spectrometry.

Molecular Ion and Isotopic Pattern

The most critical diagnostic feature in the mass spectrum of **3-Bromo Midodrine** will be the molecular ion peak. Bromine has two stable isotopes, ^{79}Br and ^{81}Br , in nearly equal abundance (~50.7% and ~49.3%, respectively). This results in a characteristic "doublet" for the molecular ion, with two peaks of almost equal intensity separated by 2 mass-to-charge units (m/z).^[3]

Predicted High-Resolution MS Data (Electrospray Ionization, Positive Mode)

Species	Midodrine (Expected)	3-Bromo Midodrine (Expected)	Key Differentiator
$[\text{M}+\text{H}]^+$	m/z 255.1339	m/z 333.0444 & 335.0423	Mass Shift & Isotopic Pattern
Appearance	A single primary peak for the monoisotopic mass.	A pair of peaks (M^+ and $[\text{M}+2]^+$) of approximately 1:1 intensity ratio. ^[4]	The presence of the bromine doublet is definitive proof of a monobrominated compound.

A recent study on the LC-MS/MS analysis of Midodrine identified the protonated molecule at m/z 255.0, which fragments to m/z 237.1.^[5] For **3-Bromo Midodrine**, a similar fragmentation (loss of water) would be expected, leading to fragment ions at m/z 315 and 317.

Part 3: Infrared (IR) Spectroscopy – Probing Functional Groups

Infrared (IR) spectroscopy is excellent for identifying the functional groups present in a molecule.^[6] While the IR spectra of Midodrine and **3-Bromo Midodrine** are expected to be very similar due to their shared functional groups, a key difference will arise from the C-Br bond vibration.

Predicted IR Absorption Bands (Attenuated Total Reflectance - ATR)

Functional Group	Approximate Wavenumber (cm ⁻¹)	Expected in Midodrine?	Expected in 3-Bromo Midodrine?	Comments
O-H Stretch (Alcohol)	3500 - 3200 (broad)	Yes	Yes	Indicates the presence of the hydroxyl group.
N-H Stretch (Amine/Amide)	3400 - 3100	Yes	Yes	Overlaps with O-H stretch. Primary amine and secondary amide N-H stretches.
C-H Stretch (Aromatic)	3100 - 3000	Yes	Yes	Characteristic of sp ² C-H bonds.
C-H Stretch (Aliphatic)	3000 - 2850	Yes	Yes	Characteristic of sp ³ C-H bonds in the side chain.
C=O Stretch (Amide I)	1680 - 1630	Yes	Yes	A strong, sharp peak indicating the amide carbonyl group.
N-H Bend (Amide II)	1570 - 1515	Yes	Yes	Characteristic of the secondary amide.
C-O Stretch (Ether/Alcohol)	1250 - 1000	Yes	Yes	Strong bands from the methoxy and alcohol groups.
C-Br Stretch	700 - 500	No	Yes	A moderate to strong absorption in the fingerprint region, confirming the

presence of a C-Br bond.[7] This is the primary diagnostic peak in the IR spectrum.

The presence of a distinct absorption band in the 700-500 cm^{-1} range in the spectrum of the impurity, which is absent in the Midodrine reference spectrum, would provide strong evidence for the presence of the C-Br bond.[7]

Experimental Protocols

Protocol 1: NMR Spectrum Acquisition

- **Sample Preparation:** Accurately weigh 5-10 mg of the sample and dissolve it in approximately 0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 , CDCl_3) in a clean NMR tube.[3]
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) to serve as an internal reference ($\delta = 0.00$ ppm).
- **Instrument Setup:** Insert the sample into the NMR spectrometer. Lock onto the deuterium signal of the solvent and shim the magnetic field to achieve optimal homogeneity.
- **^1H NMR Acquisition:** Acquire the ^1H NMR spectrum using a standard pulse sequence. Typical parameters include a 30-45° pulse angle, a relaxation delay of 1-2 seconds, and acquisition of 16-64 scans for a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:** Acquire a proton-decoupled ^{13}C NMR spectrum. A larger number of scans (e.g., 1024 or more) and a longer relaxation delay (2-5 seconds) are typically required.
- **Data Processing:** Apply Fourier transformation, phase correction, and baseline correction to the acquired FID to obtain the final spectrum. Calibrate the spectrum using the TMS signal.

Protocol 2: Mass Spectrum Acquisition (ESI-MS)

- **Sample Preparation:** Prepare a dilute solution of the sample (approx. 1-10 µg/mL) in a suitable solvent system, such as 50:50 acetonitrile:water with 0.1% formic acid to promote ionization.[8]
- **Instrument Setup:** Calibrate the mass spectrometer according to the manufacturer's guidelines to ensure mass accuracy.
- **Infusion and Ionization:** Introduce the sample into the electrospray ionization (ESI) source via direct infusion or through an LC system at a flow rate of 5-20 µL/min.
- **Data Acquisition:** Acquire data in positive ion mode over a relevant m/z range (e.g., m/z 100-500).
- **MS/MS Analysis (Optional):** If fragmentation data is desired, perform a product ion scan by selecting the $[M+H]^+$ ion of interest in the first quadrupole (Q1) and scanning the fragments in the third quadrupole (Q3).[5]

Protocol 3: IR Spectrum Acquisition (ATR-FTIR)

- **Background Spectrum:** Ensure the attenuated total reflectance (ATR) crystal is clean. Collect a background spectrum of the empty crystal. This will be subtracted from the sample spectrum to remove interference from atmospheric CO₂ and H₂O.
- **Sample Application:** Place a small amount of the solid powder sample directly onto the ATR crystal.
- **Apply Pressure:** Use the instrument's pressure clamp to ensure firm and even contact between the sample and the crystal.
- **Data Acquisition:** Collect the sample spectrum. Typically, 16-32 scans are co-added at a resolution of 4 cm⁻¹ to obtain a high-quality spectrum.[6]
- **Data Processing:** The software automatically performs the background subtraction, providing the final absorbance or transmittance spectrum.

Conclusion

The structural confirmation of **3-Bromo Midodrine** and its differentiation from the parent drug, Midodrine, can be achieved with high confidence through a synergistic application of NMR, MS, and IR spectroscopy.

- NMR spectroscopy will reveal a distinct aromatic substitution pattern, with the key diagnostic feature in the ^{13}C spectrum being the upfield-shifted carbon directly attached to the bromine.
- Mass spectrometry provides the most definitive evidence through the characteristic 1:1 isotopic doublet of the molecular ion, confirming the presence of a single bromine atom and providing the exact molecular weight.
- IR spectroscopy serves as a rapid confirmatory technique, with the presence of a C-Br stretching vibration in the fingerprint region being the primary indicator.

By employing these orthogonal analytical techniques and understanding the predicted spectral differences outlined in this guide, researchers can confidently identify and characterize **3-Bromo Midodrine**, ensuring the integrity and purity of pharmaceutical products.

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